

Essential Safety and Operational Guide for Handling CZC-25146 Hydrochloride

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Compound of Interest

Compound Name: CZC-25146 hydrochloride

Cat. No.: B1139147

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **CZC-25146 hydrochloride**. The following procedures and recommendations are based on general best practices for handling potent kinase inhibitors and hazardous research chemicals in a laboratory setting, as a specific Safety Data Sheet (SDS) for **CZC-25146 hydrochloride** was not available in the provided search results. It is imperative to handle this compound with caution, assuming it to be hazardous in the absence of complete data.^[1]

Physical and Chemical Properties

While detailed quantitative safety data such as occupational exposure limits and specific toxicity values are not available, the following physical and chemical properties for the base compound, CZC-25146, have been compiled from various sources.

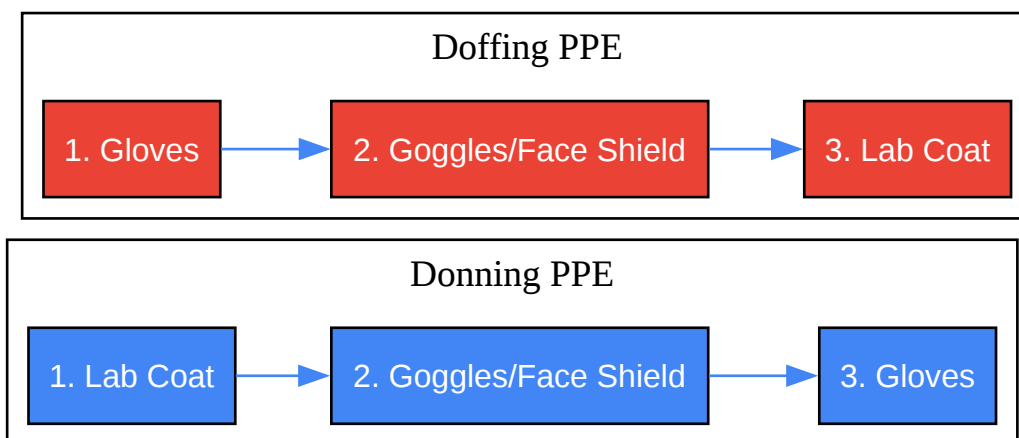
Property	Value	Source
Molecular Formula	C ₂₂ H ₂₅ FN ₆ O ₄ S	MedchemExpress, Tocris Bioscience
Molecular Weight	488.54 g/mol	MedchemExpress, Tocris Bioscience
Appearance	Solid powder	Selleck Chemicals
Purity	≥98% (HPLC)	Tocris Bioscience
Solubility	Soluble in DMSO (up to 100 mM)	Tocris Bioscience, R&D Systems
Storage Temperature	-20°C	Selleck Chemicals, Tocris Bioscience, R&D Systems

Personal Protective Equipment (PPE)

Given the potent nature of kinase inhibitors, a comprehensive approach to personal protection is mandatory to prevent exposure.[2] The minimum required PPE for handling **CZC-25146 hydrochloride** includes a lab coat, protective eyewear, long pants, and closed-toe shoes.[3] This should be supplemented with appropriate gloves and, if necessary, respiratory protection based on a risk assessment of the specific procedures being performed.[3][4]

- **Eye and Face Protection:** Chemical splash goggles or safety glasses that meet the ANSI Z.87.1 standard are required.[5] A face shield should be worn in addition to goggles when there is a significant risk of splashes, such as when handling bulk quantities or preparing solutions.[3][5]
- **Hand Protection:** Disposable nitrile gloves are the minimum requirement for incidental contact.[3] For prolonged handling or when direct contact is likely, double-gloving or using chemical-resistant gloves is recommended.[3] Gloves should be changed immediately if contaminated.[3]
- **Body Protection:** A laboratory coat must be worn at all times.[6] For procedures with a higher risk of contamination, a chemically resistant apron or suit may be necessary.

- Respiratory Protection: Work with solid **CZC-25146 hydrochloride** should be conducted in a certified chemical fume hood to avoid inhalation of dust particles.[7] If engineering controls are not sufficient to control exposure, a respirator may be required.[5]



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Standard procedure for donning and doffing Personal Protective Equipment.

Operational and Disposal Plans

Handling and Storage:

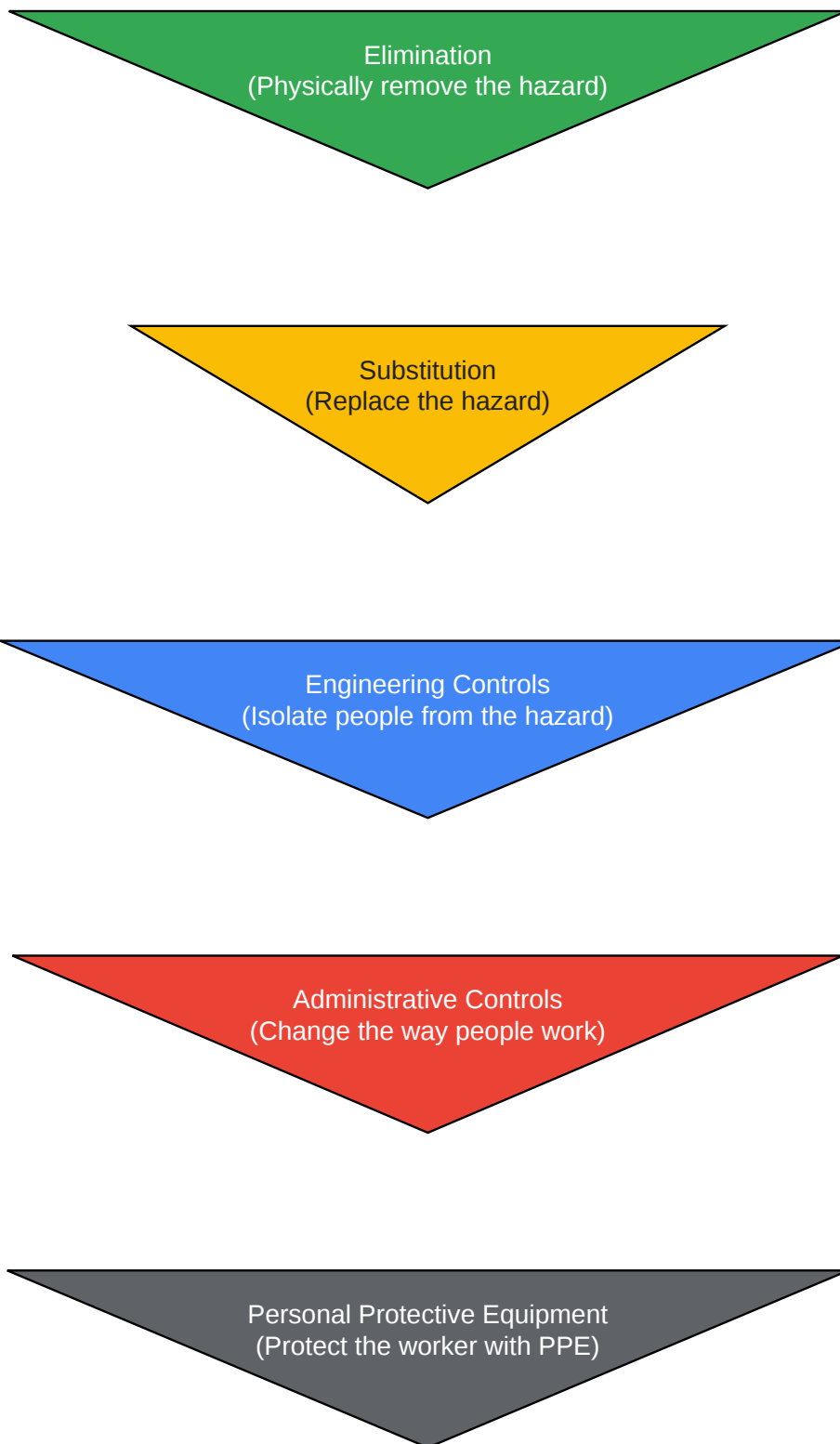
- Engineering Controls: All work with solid **CZC-25146 hydrochloride** should be performed in a designated area, such as a chemical fume hood, to minimize inhalation exposure.[7]
- Storage: Store the compound in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area at -20°C.[8][9] It should be stored away from incompatible materials such as oxidizing agents, organic materials, metals, and alkalis.[8]
- Safe Handling Practices:
 - Avoid contact with skin, eyes, and clothing.
 - Avoid the formation of dust and aerosols.
 - Always wash hands thoroughly after handling.[10]

- When preparing solutions, always add the acid (hydrochloride salt) to the solvent, never the other way around.[9]

Disposal Plan:

All waste containing **CZC-25146 hydrochloride**, including empty containers, contaminated PPE, and unused material, should be treated as hazardous chemical waste.[11]

- Waste Segregation: Keep solid and liquid waste separate.[12] Do not mix with other waste streams unless compatible.[13]
- Containerization: Use leak-proof, compatible containers for waste collection.[11][12] The original container is often the best choice for storing waste.[11] Containers must be clearly labeled as "Hazardous Waste" and include the chemical name and associated hazards.[13]
- Disposal: Dispose of all hazardous waste through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations.[10] Do not dispose of this chemical down the drain.[13]



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Hierarchy of controls for managing chemical hazards in the laboratory.

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